

# An In-Depth Technical Guide to 2-Hydroxy-5-methylhexan-3-one

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methoxyhexan-3-one

CAS No.: 101080-34-6

Cat. No.: B3020543

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A Note on Chemical Nomenclature: This guide focuses on 2-Hydroxy-5-methylhexan-3-one. Initial searches for "**2-Hydroxy-5-methoxyhexan-3-one**" did not yield a compound with that specific structure in major chemical databases. It is presumed that "methoxy" was a typographical error for "methyl," a common and well-documented compound.

## Introduction

2-Hydroxy-5-methylhexan-3-one is an alpha-hydroxy ketone, a class of organic compounds characterized by a hydroxyl group adjacent to a carbonyl group.[1] This structural motif imparts unique chemical reactivity and is found in various natural products. Notably, 2-Hydroxy-5-methylhexan-3-one has been identified as a characteristic volatile component in eucalyptus honeys, contributing to their distinct flavor profile.[2][3] It is also utilized as a flavoring agent in the food industry.[4][5] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and safety considerations, tailored for professionals in research and drug development.

## Chemical Identification and Properties

A precise understanding of a compound's identifiers and physicochemical properties is fundamental for any scientific application.

## Identifiers

Proper identification of a chemical substance is crucial for regulatory compliance, procurement, and accurate scientific communication. The following table summarizes the key identifiers for 2-Hydroxy-5-methylhexan-3-one.

Identifier	Value	Source
CAS Number	246511-74-0	[1][4][6]
IUPAC Name	2-hydroxy-5-methylhexan-3-one	[4]
Molecular Formula	C7H14O2	[1][6][7]
Molecular Weight	130.187 g/mol	[1][8]
InChI	InChI=1S/C7H14O2/c1-5(2)4-7(9)6(3)8/h5-6,8H,4H2,1-3H3	[1][4][6][7]
InChIKey	OYUBDGVWESFPBQ-UHFFFAOYSA-N	[1][4][7]
Canonical SMILES	<chem>CC(C)CC(=O)C(C)O</chem>	[4][7][8]
UNII	F06LL2B56F	[4][5][8]
EC Number	607-413-0	[4][8]
FEMA Number	3989	[4][5]

## Physicochemical Properties

The physical and chemical properties of 2-Hydroxy-5-methylhexan-3-one are essential for designing experimental protocols, predicting its behavior in various systems, and ensuring safe handling.

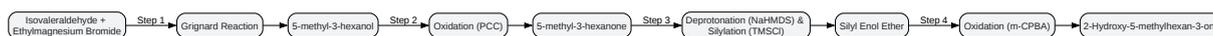
Property	Value	Source
Boiling Point	172.2 °C at 760 mmHg	[6]
Density	0.933 g/cm <sup>3</sup>	[6]
Flash Point	63.9 °C (147.0 °F)	[5][6]
Water Solubility	52.1 g/L (Predicted)	[1]
logP	0.67 (Predicted)	[1]
Vapor Pressure	0.426 mmHg at 25°C	[6][8]
Refractive Index	1.429	[6][8]

## Synthesis and Manufacturing

The synthesis of 2-Hydroxy-5-methylhexan-3-one can be achieved through various organic chemistry methodologies. A common and effective approach involves the oxidation of a silyl enol ether intermediate.[2]

### Synthetic Pathway Overview

A documented synthesis of 2-Hydroxy-5-methylhexan-3-one begins with isovaleraldehyde and ethylmagnesium bromide to form 5-methyl-3-hexanone via a Grignard reaction followed by oxidation.[2] The subsequent key steps are the regioselective formation of a silyl enol ether and its oxidation.[2]



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Caption: Synthetic workflow for 2-Hydroxy-5-methylhexan-3-one.

## Detailed Experimental Protocol

The following protocol is a generalized representation based on established synthetic routes.[2]

### Step 1: Synthesis of 5-methyl-3-hexanone

- Prepare a Grignard reagent from ethylmagnesium bromide in an appropriate ether solvent (e.g., diethyl ether or THF).
- Slowly add isovaleraldehyde to the Grignard reagent solution under an inert atmosphere (e.g., nitrogen or argon) at a reduced temperature (e.g., 0 °C).
- After the addition is complete, allow the reaction to warm to room temperature and stir until the starting material is consumed (monitored by TLC or GC).
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent, combine the organic layers, dry over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and concentrate under reduced pressure to yield crude 5-methyl-3-hexanol.
- Oxidize the crude alcohol to the corresponding ketone, 5-methyl-3-hexanone, using an oxidizing agent such as pyridinium chlorochromate (PCC).

### Step 2: Synthesis of 2-Hydroxy-5-methylhexan-3-one

- Dissolve 5-methyl-3-hexanone in a non-polar solvent like n-hexane.
- Add a strong, non-nucleophilic base such as sodium bis(trimethylsilyl)amide (NaHMDS) to deprotonate the ketone, forming the enolate.
- Treat the enolate with chlorotrimethylsilane (TMSCl) to form the corresponding silyl enol ether with high regioselectivity.
- Oxidize the silyl enol ether with an oxidizing agent like meta-chloroperoxybenzoic acid (m-CPBA).
- Purify the resulting 2-Hydroxy-5-methylhexan-3-one using flash chromatography to obtain the pure product.

## Applications in Research and Development

While primarily known as a flavoring agent, the unique structure of 2-Hydroxy-5-methylhexan-3-one presents potential opportunities in other areas of chemical research.

## Flavor and Fragrance Chemistry

Its primary application is as a flavoring agent in food products.[4][5] Its organoleptic properties are described as having a cheese and sour milk odor.[2] The presence of this compound in eucalyptus honey is a key marker for its botanical origin.[3]

## Synthetic Chemistry

As an alpha-hydroxy ketone, it can serve as a versatile building block in organic synthesis. The hydroxyl and carbonyl groups can be selectively modified to introduce new functionalities and build more complex molecules.

## Safety and Toxicology

A thorough understanding of the safety and toxicological profile of a compound is paramount for its handling and application.

## Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-Hydroxy-5-methylhexan-3-one is classified with the following hazards:

- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H331: Toxic if inhaled[4]
- H335: May cause respiratory irritation[4]

## Handling and First Aid

Due to its hazard profile, appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this compound.[9] Work should be conducted in a well-ventilated area or a fume hood.

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[10]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[9]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.[9]

## Toxicological Properties

The toxicological properties of 2-Hydroxy-5-methylhexan-3-one have not been thoroughly investigated. Therefore, it should be handled with care, assuming it may have unknown hazardous properties.

## Conclusion

2-Hydroxy-5-methylhexan-3-one is a well-characterized alpha-hydroxy ketone with established identifiers and physicochemical properties. Its synthesis is achievable through standard organic chemistry techniques, and it finds its primary application in the flavor industry. While its toxicological profile is not extensively studied, its GHS classification necessitates careful handling and adherence to safety protocols. For researchers and drug development professionals, this compound can serve as a useful synthon or a reference standard in food chemistry and metabolomics.

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